

Application Note: Experimental Protocols for 2-(Dimethylsulfamoyl)benzoic Acid

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Compound of Interest

Compound Name: 2-(Dimethylsulfamoyl)benzoic acid

CAS No.: 22185-11-1

Cat. No.: B1296329

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Executive Summary & Chemical Context

2-(Dimethylsulfamoyl)benzoic acid is a bifunctional building block containing a carboxylic acid and a sulfonamide moiety. Unlike its para-substituted isomer (a Probenecid analog), the ortho-substitution creates a "steric lock" environment.

Key Applications:

- Medicinal Chemistry: Precursor for N-substituted saccharin analogs and benzisothiazole libraries.
- Pharmacology: Negative control or steric probe in Organic Anion Transporter (OAT) assays.
- Agrochemistry: Intermediate for sulfonylurea herbicide synthesis.

Technical Challenges:

- Steric Hindrance: The bulky dimethylsulfamoyl group at the ortho position significantly reduces the reactivity of the carboxylic acid toward nucleophilic attack, requiring specialized

coupling protocols.

- Solubility: High lipophilicity (LogP ~1.5) requires specific solvent systems for biological assays to prevent precipitation.

Physicochemical Handling & Stock Preparation

Expert Insight: Direct dissolution in aqueous buffers often leads to micro-precipitation, which causes false negatives in enzymatic assays. The following "Solvent Shift" method is required.

Protocol A: Preparation of 100 mM Master Stock

Reagents:

- **2-(Dimethylsulfamoyl)benzoic acid** ($\geq 98\%$ purity)
- DMSO (Anhydrous, Cell Culture Grade)

Procedure:

- Weigh 22.9 mg of 2-DMSBA.^[1]
- Add 1.0 mL of anhydrous DMSO.
- Vortex vigorously for 30 seconds.
 - Note: The solution may slightly warm due to the exothermic nature of DMSO solvation.
- Sonicate at 40 kHz for 5 minutes to ensure complete dissolution of micro-crystals.
- Aliquot into amber glass vials (hydrophobic compounds can adsorb to plastics). Store at -20°C .

Stability Data:

Condition	Stability Duration	Observation
DMSO (-20°C)	6 Months	Stable. No degradation detected by LC-MS.
Aqueous Buffer (pH 7.4)	24 Hours	Hydrolytically stable, but prone to precipitation >500 µM.

| Acidic Media (pH < 2) | < 4 Hours | Risk of acid-catalyzed cyclization (trace). |

Synthetic Application: Amide Coupling (The "Activated" Route)

Rationale: Standard EDC/NHS coupling often fails with 2-DMSBA due to the ortho-sulfamoyl steric shield. We utilize an Oxalyl Chloride activation pathway to generate the highly reactive acid chloride intermediate, ensuring quantitative conversion.

Workflow Diagram: Activation & Coupling



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Figure 1: Optimized synthetic workflow overcoming steric hindrance via acid chloride formation.

Protocol B: Synthesis of Amide Derivatives

Materials:

- 2-DMSBA (1.0 equiv)
- Oxalyl Chloride (1.2 equiv)
- Catalytic DMF (2 drops)
- Dichloromethane (DCM, anhydrous)

- Target Amine (1.1 equiv)
- Triethylamine (TEA, 2.0 equiv)

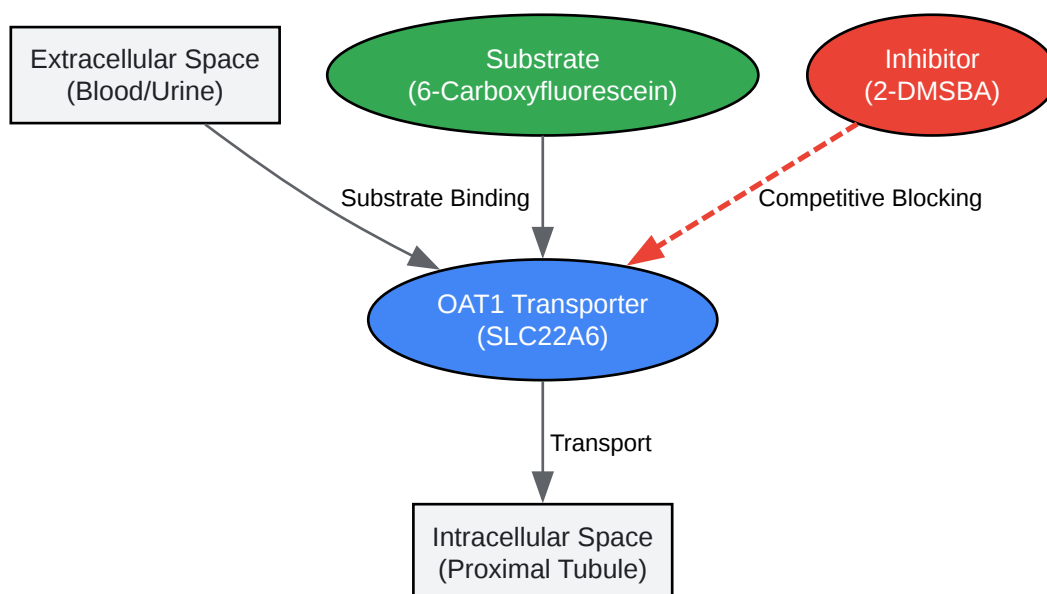
Step-by-Step:

- Activation:
 - Dissolve 2-DMSBA in anhydrous DCM under Nitrogen atmosphere.
 - Cool to 0°C in an ice bath.
 - Add Oxalyl Chloride dropwise, followed by catalytic DMF. Caution: Gas evolution (CO, CO₂).
 - Stir at room temperature for 2 hours.
 - Validation: Remove an aliquot, quench with methanol, and check by TLC/LCMS (look for methyl ester formation).
- Evaporation (Critical):
 - Concentrate the reaction in vacuo to remove excess oxalyl chloride. Re-dissolve the crude acid chloride in fresh DCM.
- Coupling:
 - Add the Target Amine and TEA to the acid chloride solution at 0°C.
 - Allow to warm to room temperature and stir overnight.
- Workup:
 - Wash with 1N HCl (to remove unreacted amine) followed by sat. NaHCO₃ (to remove unreacted acid).
 - Dry over MgSO₄ and concentrate.

Biological Application: OAT1 Inhibition Screening

Context: Like Probenecid, 2-DMSBA targets the Organic Anion Transporter (OAT) family. This assay determines if the ortho-substitution maintains inhibitory potency or abolishes it (serving as a negative control).

Mechanistic Pathway: OAT Transport



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Figure 2: Competitive inhibition mechanism at the OAT1 interface.

Protocol C: Fluorescence-Based OAT1 Inhibition Assay

Objective: Measure IC₅₀ of 2-DMSBA against OAT1 using 6-Carboxyfluorescein (6-CF) as a tracer.

Reagents:

- HEK293 cells stably expressing hOAT1 (SLC22A6).
- Substrate: 6-Carboxyfluorescein (10 μ M final).
- Reference Inhibitor: Probenecid.

- Assay Buffer: HBSS (pH 7.4).

Procedure:

- Cell Seeding: Seed HEK-hOAT1 cells in poly-D-lysine coated 96-well black plates (50,000 cells/well). Incubate 24h.
- Compound Preparation:
 - Prepare serial dilutions of 2-DMSBA in HBSS (Range: 0.1 μ M to 1000 μ M).
 - Control: Probenecid (Positive Control), DMSO only (Vehicle).
- Uptake Initiation:
 - Remove culture medium and wash cells 2x with warm HBSS.
 - Add 50 μ L of 2-DMSBA dilution to respective wells.
 - Immediately add 50 μ L of 6-CF substrate solution.
- Incubation: Incubate for 10 minutes at 37°C. Do not exceed 10 minutes to remain in the linear uptake phase.
- Termination:
 - Aspirate solution rapidly.
 - Wash 3x with ice-cold HBSS (stops transport).
- Lysis & Readout:
 - Lyse cells with 100 μ L 0.1N NaOH.
 - Read Fluorescence: Ex 490 nm / Em 520 nm.

Data Analysis: Calculate % Inhibition relative to Vehicle control.

References

- Probenecid and OAT Mechanisms
 - Cunningham, R. et al. (2021). Organic Anion Transporters: Physiology, Pharmacology, and Toxicology. Current Medicinal Chemistry.
- Assay Protocol (Grounding)
 - U.S. Food & Drug Administration (FDA). (2020).
- Chemistry of Sulfamoylbenzoic Acids
 - PubChem Compound Summary for **2-(Dimethylsulfamoyl)benzoic acid**.

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Sources

- 1. PubChemLite - 2-(n,n-dimethylsulfamoyl)benzoic acid (C₉H₁₁NO₄S) [pubchemlite.lcsb.uni.lu]
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